

N4-Acetylsulfamethoxazole-d4: A Technical Guide to its Physical Characteristics

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Compound of Interest

Compound Name: N4-Acetylsulfamethoxazole-d4

Cat. No.: B10782639

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical characteristics of **N4-Acetylsulfamethoxazole-d4**. This deuterated isotopologue of N4-Acetylsulfamethoxazole, the primary metabolite of the antibiotic sulfamethoxazole, is a critical tool in pharmacokinetic and metabolic studies. Its use as an internal standard in analytical methodologies allows for precise quantification of sulfamethoxazole and its metabolites in biological matrices.

Core Physical and Chemical Properties

N4-Acetylsulfamethoxazole-d4 is a stable, isotopically labeled compound that is essential for accurate bioanalytical assays. Its physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₉ D ₄ N ₃ O ₄ S	[1]
Molecular Weight	299.34 g/mol	[1]
CAS Number	1215530-54-3	[1]
Appearance	Light brown to brown solid	[1]
Purity (by HPLC)	≥98.66%	[1]
Melting Point	Data not available for the deuterated form. The non-deuterated form (N4-Acetylsulfamethoxazole) melts at 222°C with decomposition.	[2]
Boiling Point	Not applicable; decomposes upon melting.	[2]
Storage Conditions	Store at -20°C under nitrogen. In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.	[1]

Solubility Profile

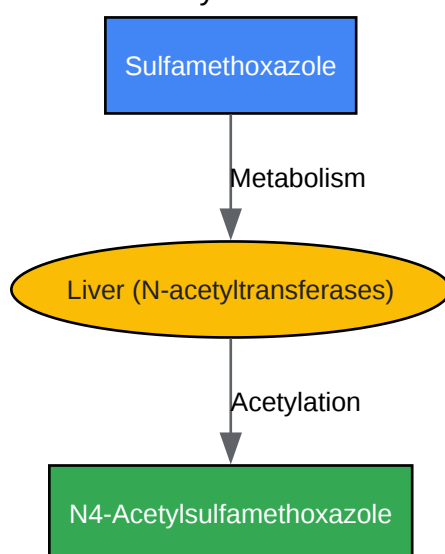
The solubility of **N4-Acetylsulfamethoxazole-d4** is expected to be very similar to its non-deuterated counterpart. The following table summarizes the known solubility of N4-Acetylsulfamethoxazole.

Solvent	Solubility	Source(s)
Water	0.272 mg/mL	[3]
DMSO	Soluble	[4]
Ethanol	Soluble	[4]
Methanol	Soluble	[5]

Metabolic Pathway of Sulfamethoxazole

N4-Acetylsulfamethoxazole is the major metabolite of sulfamethoxazole, formed through acetylation in the liver. This metabolic conversion is a key aspect of the drug's pharmacokinetics.[6][7] The use of **N4-Acetylsulfamethoxazole-d4** as an internal standard allows for the accurate tracking and quantification of this metabolic process.

Metabolic Pathway of Sulfamethoxazole



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Caption: Metabolic conversion of Sulfamethoxazole to N4-Acetylsulfamethoxazole.

Experimental Protocols

While specific synthesis protocols for **N4-Acetylsulfamethoxazole-d4** are proprietary to manufacturers, its primary application is as an internal standard in analytical methods such as High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS). Below is a representative experimental protocol for the analysis of N4-Acetylsulfamethoxazole in biological fluids, which would be adapted to include **N4-Acetylsulfamethoxazole-d4** as an internal standard.

Analyte: N4-Acetylsulfamethoxazole Internal Standard: **N4-Acetylsulfamethoxazole-d4**

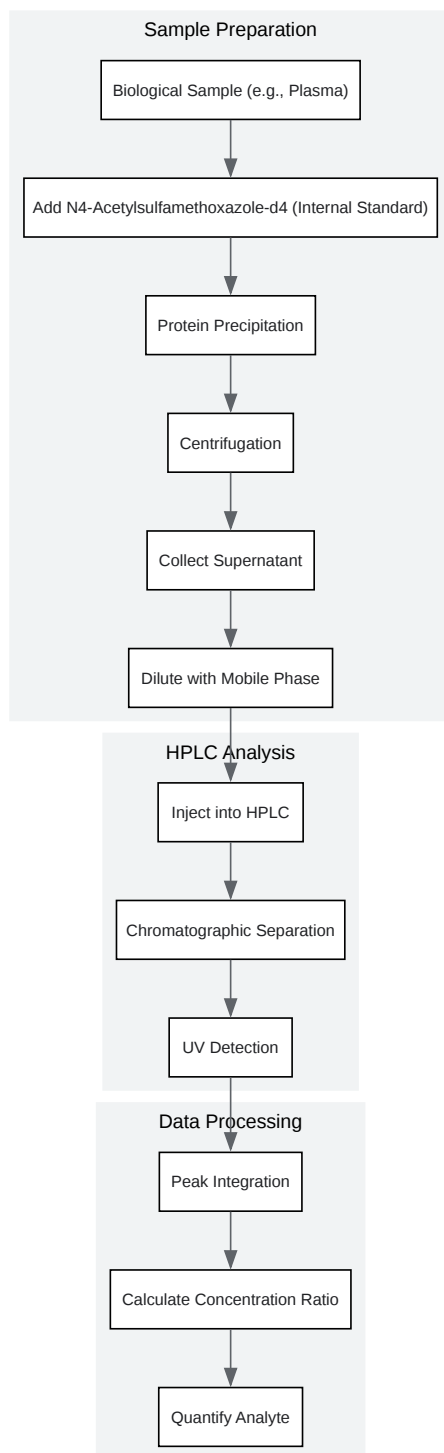
Sample Preparation (Plasma or Serum):

- To 125 µL of plasma or serum, add a known concentration of **N4-Acetylsulfamethoxazole-d4** internal standard solution.
- Precipitate proteins by adding 50 µL of 1M trichloroacetic acid.[8]
- Vortex the mixture and centrifuge to pellet the precipitated proteins.
- Transfer 60 µL of the supernatant to a clean tube.[8]
- Add 60 µL of the mobile phase, modified with 50 µL of 1 M sodium hydroxide per mL.[8]
- Inject the resulting solution into the HPLC system.

HPLC Conditions (Example):[8][9]

- Column: C18 reverse-phase column (e.g., Primesep 100, Newcrom R1).[9][10]
- Mobile Phase: A mixture of acetonitrile and a phosphate buffer (e.g., 20% acetonitrile and 80% phosphate buffer adjusted to pH 6.15).[8]
- Flow Rate: 1.0 mL/min.[9]
- Detection: UV at a specific wavelength (e.g., 200 nm).[9]
- Quantification: The concentration of N4-Acetylsulfamethoxazole is determined by comparing its peak area to the peak area of the **N4-Acetylsulfamethoxazole-d4** internal standard.

Analytical Workflow for N4-Acetylsulfamethoxazole Quantification

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Caption: General workflow for quantifying N4-Acetylsulfamethoxazole using an internal standard.

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